

troubleshooting inconsistent results with Ubiquitination-IN-1

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Compound of Interest

Compound Name: Ubiquitination-IN-1

Cat. No.: B15575137

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Technical Support Center: Ubiquitination-IN-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address inconsistent results and other issues they may encounter when using **Ubiquitination-IN-1**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Ubiquitination-IN-1**?

A1: **Ubiquitination-IN-1** is an inhibitor of the protein-protein interaction between Cks1 (Cyclin-dependent kinase subunit 1) and Skp2 (S-phase kinase-associated protein 2).^{[1][2]} This interaction is crucial for the Skp1-Cul1-F-box (SCF) E3 ubiquitin ligase complex to recognize and target specific proteins for ubiquitination and subsequent proteasomal degradation. By blocking the Cks1-Skp2 interaction, **Ubiquitination-IN-1** prevents the degradation of tumor suppressor proteins, such as p27, leading to their accumulation.^{[1][2]}

Q2: What are the primary applications of **Ubiquitination-IN-1** in research?

A2: **Ubiquitination-IN-1** is primarily used to:

- Investigate the role of the Cks1-Skp2 interaction in cell cycle progression and cancer biology.
- Study the regulation of p27 and other SCF E3 ligase substrates.

- Explore the potential of inhibiting the ubiquitination pathway for therapeutic purposes, particularly in cancer research.[\[1\]](#)

Q3: What are the recommended storage conditions for **Ubiquitination-IN-1**?

A3: For long-term storage, **Ubiquitination-IN-1** powder should be stored at -20°C for up to 3 years.[\[2\]](#) Stock solutions can be stored at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#) Avoid repeated freeze-thaw cycles.

Q4: In which solvents is **Ubiquitination-IN-1** soluble?

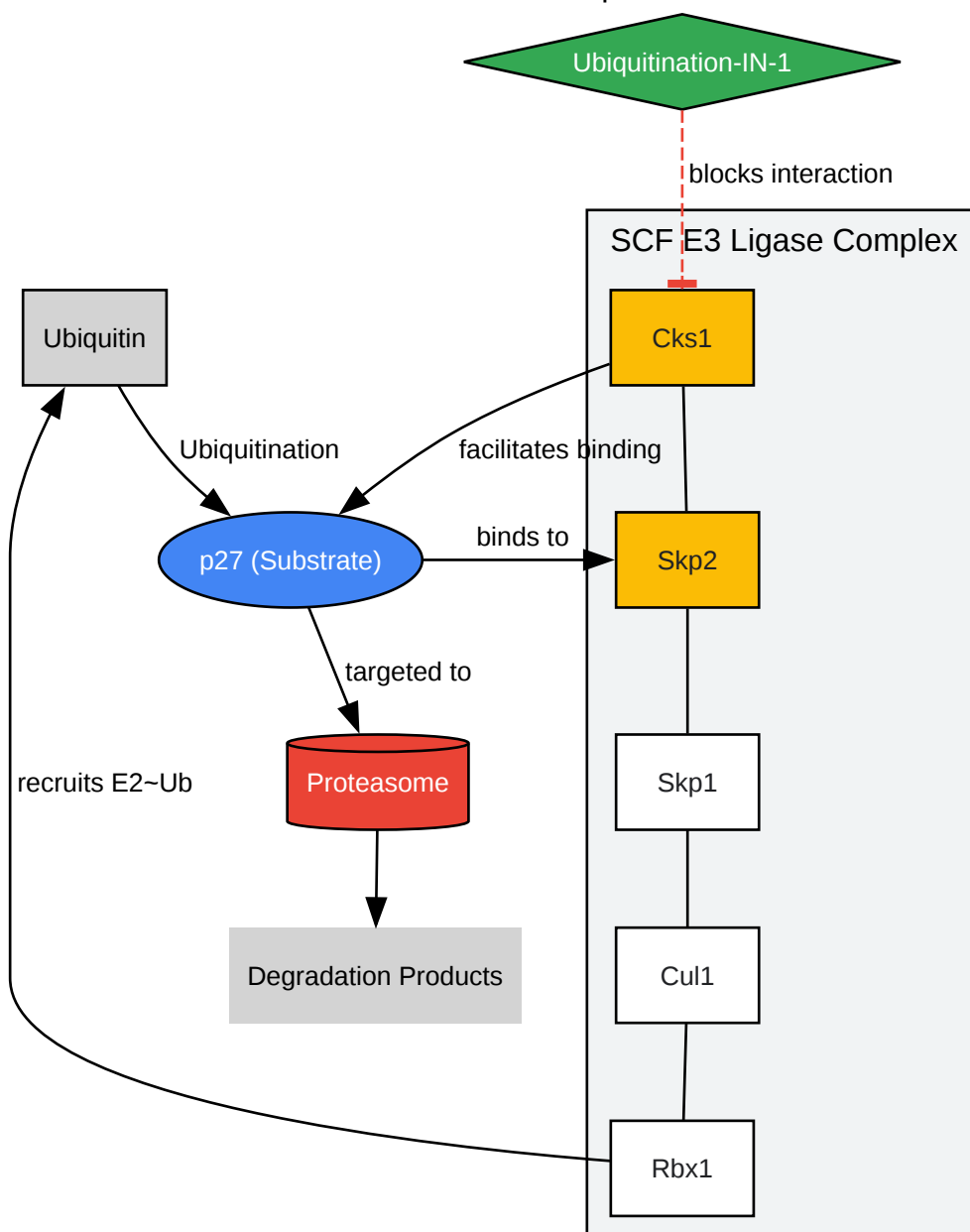
A4: **Ubiquitination-IN-1** is soluble in DMSO. For in vitro experiments, a stock solution can be prepared in DMSO at a concentration of up to 83.33 mg/mL (194.06 mM).[\[2\]](#) For in vivo studies, a specific formulation involving a combination of solvents like DMSO, PEG300, Tween-80, and saline may be required.[\[2\]](#)

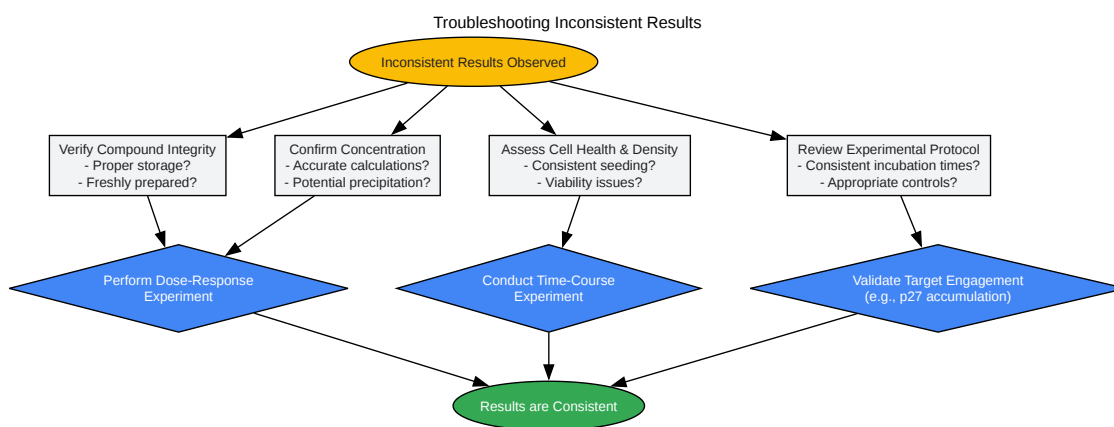
Data Presentation

Parameter	Value	Cell Lines	Reference
IC50 (Cks1-Skp2 Interaction)	0.17 µM	N/A (Biochemical Assay)	[1] [2]
IC50 (Cell Proliferation)	0.91 µM	A549	[1] [2]
IC50 (Cell Proliferation)	0.4 µM	HT1080	[1] [2]

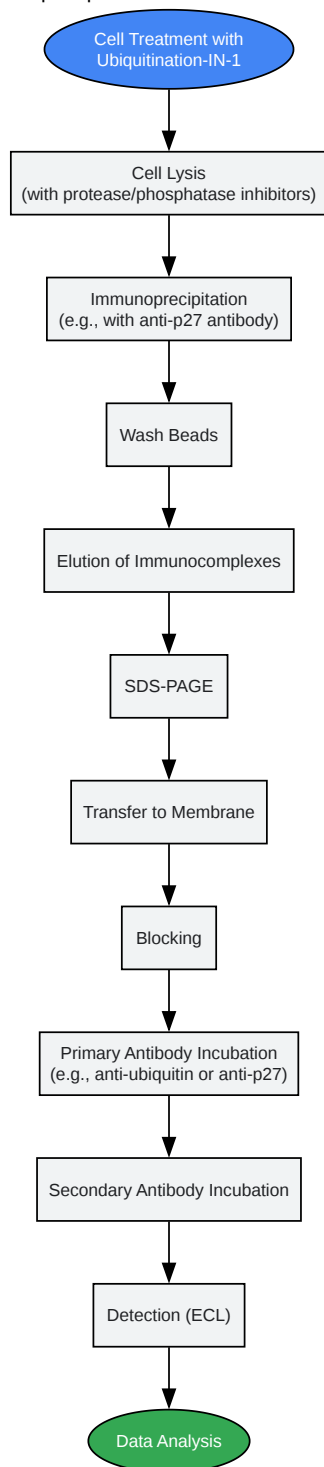
Mandatory Visualizations

Mechanism of Action of Ubiquitination-IN-1





Immunoprecipitation-Western Blot Workflow

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References

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